

Identifying the "D77 Compound": A Critical First Step for In-Depth Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D77

Cat. No.: B15565848

[Get Quote](#)

The designation "**D77** compound" is not unique and has been used to identify several distinct chemical and biological entities across different research and development areas. To provide an accurate and in-depth technical guide, it is imperative to first clarify which specific "**D77** compound" is the subject of your interest.

Initial research has identified the following distinct entities referred to as "**D77**" or a similar designation:

- An Anti-HIV-1 Inhibitor: A small molecule with the formula C₂₈H₂₂BrNO₇S, identified as an inhibitor of HIV-1 replication. It is reported to have a specific binding affinity to the HIV-1 integrase catalytic core domain.[\[1\]](#)
- A Ligand in the Protein Data Bank (PDB): A complex organic molecule with the systematic name methyl (2R,3R)-2,3-dihydroxy-3-[(1aS,11S,11aR,14Z,18R)-3,7,8,18-tetrahydroxy-4,9-dioxo-4,9,10,11-tetrahydro-11aH-11,1a-hept[\[2\]](#)ene[\[1\]](#)[\[3\]](#)diynonaphtho[2,3-h]oxireno[c]quinolin-11a-yl]butanoate.[\[4\]](#)
- Heterobivalent D2R/NTS1R Ligands: A series of compounds designated as 77a–c, which are designed to interact with both Dopamine D2 and Neutrotensin 1 receptors.[\[2\]](#)
- AZD9977: A compound investigated in clinical trials for heart failure and chronic kidney disease.[\[5\]](#)

- Datopotamab Deruxtecan (Dato-DXd): An antibody-drug conjugate (ADC) for cancer therapy, sometimes referred to in shorthand that could be misconstrued.[\[6\]](#)[\[7\]](#)[\[8\]](#)

To proceed with your request for a detailed technical guide, please specify which of these "D77 compounds" you are interested in, or provide additional identifying information such as:

- The therapeutic area (e.g., virology, oncology, cardiology).
- A chemical structure or CAS number.
- The name of the research institution or company that developed the compound.
- A reference to a specific scientific publication.

Once the specific "D77 compound" is identified, a comprehensive technical guide will be developed, including quantitative data, detailed experimental protocols, and visualizations of relevant signaling pathways and workflows as per your original request.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D77 | TargetMol [targetmol.com]
- 2. researchgate.net [researchgate.net]
- 3. Bias Analyses of Preclinical and Clinical D2 Dopamine Ligands: Studies with Immediate and Complex Signaling Pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. rcsb.org [rcsb.org]
- 5. [ClinicalTrials.gov](https://clinicaltrials.gov) [clinicaltrials.gov]
- 6. Learn about the mechanism of action | DATROWAY® (datopotamab deruxtecandlnk) for HCPs [datrowayhcp.com]
- 7. [ClinicalTrials.gov](https://clinicaltrials.gov) [clinicaltrials.gov]

- 8. Datroway approved in the US for patients with previously treated advanced EGFR-mutated non-small cell lung cancer [astrazeneca.com]
- To cite this document: BenchChem. [Identifying the "D77 Compound": A Critical First Step for In-Depth Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565848#discovery-and-development-of-d77-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com